

Boc-NH-PPG2 safety and handling guidelines

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Compound of Interest

Compound Name: Boc-NH-PPG2

Cat. No.: B8093248

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An In-depth Technical Guide to Boc-NH-PEG2-NH2: Safety, Handling, and Applications

Introduction

tert-Butyloxycarbonyl-amino-PEG2-amine (Boc-NH-PEG2-NH2) is a heterobifunctional linker containing a Boc-protected amine and a free amine at opposite ends of a discrete-length polyethylene glycol (PEG) chain. This structure is instrumental in bioconjugation and drug development for covalently linking molecules. The Boc protecting group provides an orthogonal protecting strategy, allowing for selective deprotection and subsequent conjugation, while the PEG spacer enhances solubility and reduces immunogenicity of the resulting conjugate. This guide provides a comprehensive overview of the safety, handling, and experimental protocols associated with Boc-NH-PEG2-NH2.

Safety and Handling

Proper handling of Boc-NH-PEG2-NH2 is crucial to ensure laboratory safety and maintain the integrity of the compound.

Hazard Identification

While specific hazard data for Boc-NH-PEG2-NH2 is not extensively documented, compounds of this class are generally considered to be of low hazard. However, it is recommended to handle it as a potential irritant.

- Potential Health Effects:

- Eye: May cause eye irritation.
- Skin: May cause skin irritation.
- Inhalation: May be harmful if inhaled.
- Ingestion: May be harmful if swallowed.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.
- Skin Contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- Ingestion: Do not induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Get medical aid.

Personal Protective Equipment (PPE)

- Engineering Controls: Use in a well-ventilated area, preferably in a fume hood.
- Personal Protection:
 - Eyes: Wear appropriate protective eyeglasses or chemical safety goggles.
 - Skin: Wear appropriate protective gloves to prevent skin exposure.
 - Clothing: Wear appropriate protective clothing to prevent skin exposure.
 - Respirators: Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Always use a NIOSH or EN 149 approved respirator when necessary.

Storage and Stability

- **Storage:** Store in a tightly closed container. Store in a cool, dry, well-ventilated area away from incompatible substances. Recommended storage temperature is -20°C.
- **Stability:** Stable under recommended storage conditions. Avoid moisture.

Physicochemical Data

The following table summarizes the key quantitative data for Boc-NH-PEG2-NH2.

Property	Value
Molecular Formula	C11H24N2O4
Molecular Weight	248.32 g/mol
Appearance	White to off-white solid or colorless oil
Purity	≥95%
Solubility	Soluble in water and most organic solvents
Boiling Point	Not available
Melting Point	Not available
CAS Number	139145-27-0

Experimental Protocols

The following is a general protocol for the conjugation of a carboxyl-containing molecule to Boc-NH-PEG2-NH2.

Materials

- Boc-NH-PEG2-NH2
- Carboxyl-containing molecule (e.g., a protein, peptide, or small molecule)

- N,N'-Dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- N-Hydroxysuccinimide (NHS)
- Anhydrous N,N-Dimethylformamide (DMF) or Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Reaction vessel
- Magnetic stirrer
- Purification system (e.g., HPLC or column chromatography)

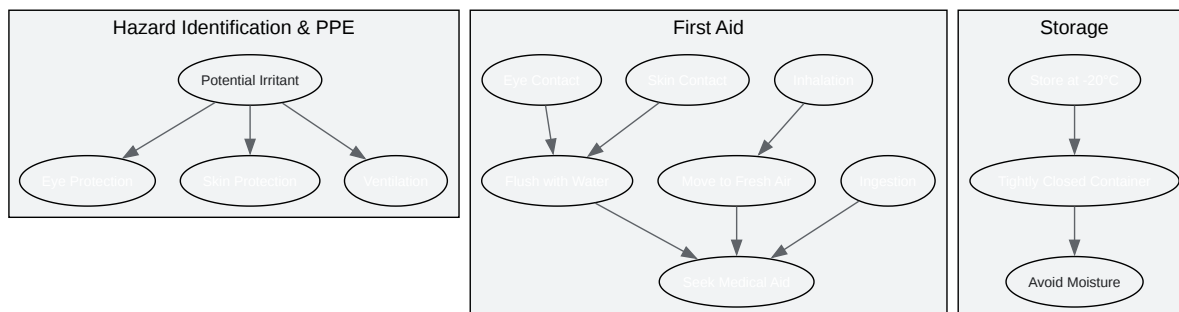
Procedure

- Activation of Carboxyl Group:
 1. Dissolve the carboxyl-containing molecule and NHS (1.2 equivalents) in anhydrous DMF or DCM.
 2. Add EDC (1.2 equivalents) to the solution.
 3. Stir the reaction mixture at room temperature for 1-4 hours to form the NHS ester.
- Coupling Reaction:
 1. Dissolve Boc-NH-PEG2-NH2 (1.0 equivalent) in anhydrous DMF or DCM.
 2. Add the solution of the activated NHS ester to the Boc-NH-PEG2-NH2 solution.

3. Stir the reaction mixture at room temperature for 12-24 hours.
- Work-up and Purification:
 1. Filter the reaction mixture to remove any precipitated urea byproduct.
 2. Dilute the filtrate with an appropriate organic solvent (e.g., ethyl acetate).
 3. Wash the organic layer with saturated sodium bicarbonate solution and brine.
 4. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 5. Purify the crude product by flash column chromatography or HPLC to obtain the Boc-protected conjugate.
 - Boc Deprotection:
 1. Dissolve the purified Boc-protected conjugate in a solution of TFA in DCM (e.g., 20-50% TFA).
 2. Stir the reaction mixture at room temperature for 1-2 hours.
 3. Remove the solvent and excess TFA under reduced pressure.
 4. The deprotected product can be further purified if necessary.

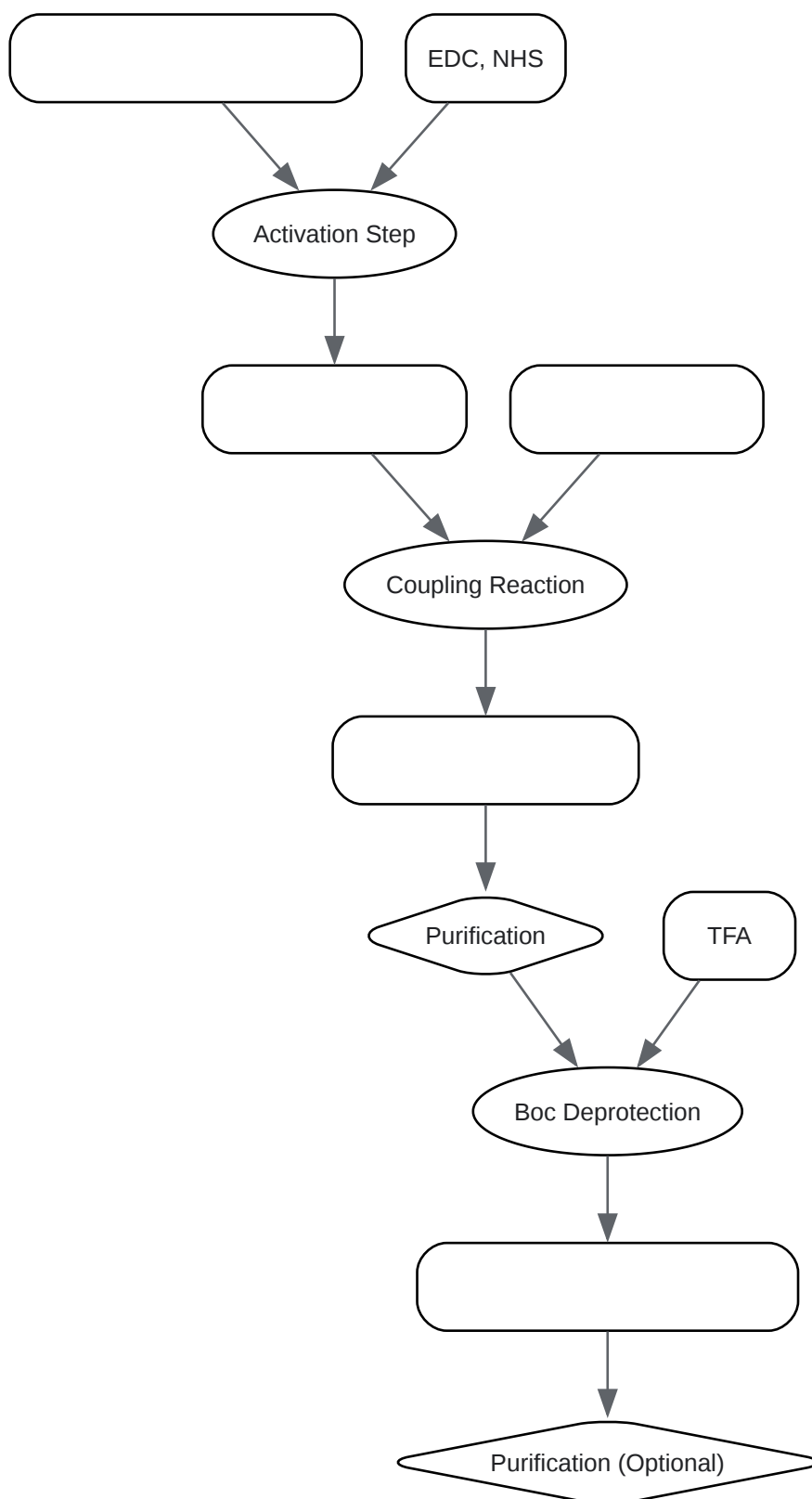
Visualizations

The following diagrams illustrate key workflows and concepts related to the use of Boc-NH-PEG2-NH₂.



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Caption: Boc-NH-PEG2-NH2 Safety and Handling Summary.



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Caption: Experimental Workflow for Conjugation using Boc-NH-PEG2-NH2.

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